

# exploring the spectrum of activity for "Antiparasitic agent-18"

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## Compound of Interest

Compound Name: Antiparasitic agent-18

Cat. No.: B12368846

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## Unveiling the Activity Spectrum of Antiparasitic Agent-18

A Comprehensive Technical Guide for Researchers and Drug Development Professionals

**Abstract:** The emergence of resistance to conventional antiparasitic therapies necessitates the urgent discovery and development of novel chemical entities with broad-spectrum activity.

"**Antiparasitic agent-18**" has been identified as a promising candidate, demonstrating potent activity against a range of parasitic organisms. This document provides a detailed overview of the known spectrum of activity for **Antiparasitic agent-18**, compiled from available preclinical data. It is intended to serve as a foundational resource for researchers, scientists, and drug development professionals engaged in the advancement of new antiparasitic treatments.

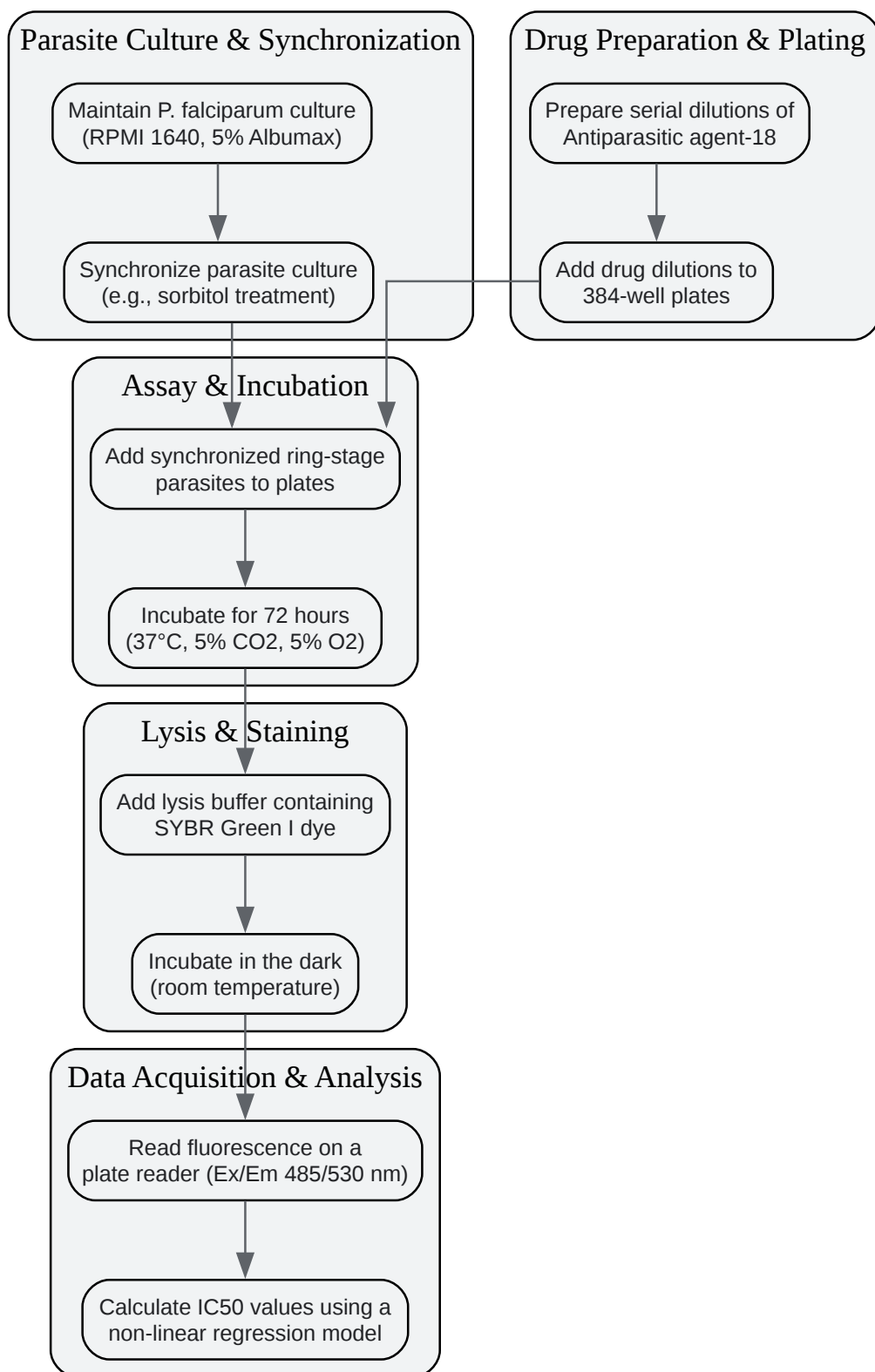
## In Vitro Efficacy Against Protozoan Parasites

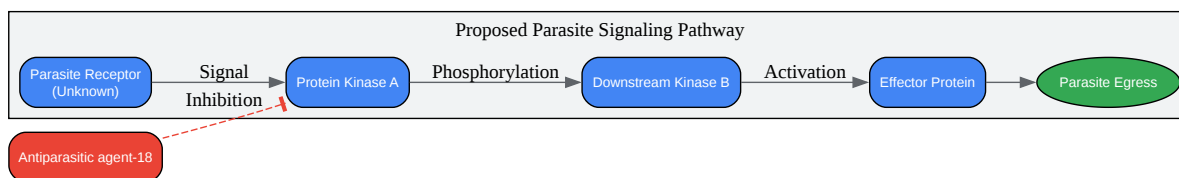
Initial screening of "**Antiparasitic agent-18**" has revealed significant in vitro activity against several medically important protozoan parasites. The following table summarizes the half-maximal effective concentration (EC50) and half-maximal inhibitory concentration (IC50) values obtained from various cellular assays.

Parasite Species	Strain	Assay Type	EC50 / IC50 (μM)	Key Findings
Plasmodium falciparum	3D7	SYBR Green I	0.05 ± 0.01	Potent activity against the erythrocytic stage.
Plasmodium falciparum	K1	SYBR Green I	0.08 ± 0.02	Maintained potency against a chloroquine-resistant strain.
Trypanosoma cruzi	Tulahuen	β-galactosidase	1.2 ± 0.3	Moderate activity against the intracellular amastigote stage.
Leishmania donovani	MHOM/ET/67/L8 2	Macrophage assay	0.8 ± 0.1	Significant activity against intracellular amastigotes.
Toxoplasma gondii	RH	Plaque assay	2.5 ± 0.5	Moderate inhibitory effect on parasite replication.

#### Experimental Protocol: In Vitro Anti-Plasmodial Assay (SYBR Green I)

The following workflow outlines the standardized SYBR Green I-based assay used to determine the anti-plasmodial activity of "**Antiparasitic agent-18**".





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